

An In-Depth Technical Guide to 3-Fluoro-5-iodopyridine

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Compound of Interest

Compound Name: 3-Fluoro-5-iodopyridine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure and properties of **3-Fluoro-5-iodopyridine**, a halogenated pyridine derivative of significant interest in medicinal chemistry and organic synthesis. Its unique substitution pattern offers a versatile scaffold for the development of novel pharmaceutical agents and functional materials.

Molecular Properties and Structure

3-Fluoro-5-iodopyridine is a heterocyclic compound with the chemical formula C_5H_3FIN .^{[1][2][3][4]} The molecule consists of a central pyridine ring, which is a six-membered aromatic heterocycle containing one nitrogen atom. The ring is substituted with a fluorine atom at the 3-position and an iodine atom at the 5-position. This specific arrangement of electronegative halogens on the pyridine core imparts distinct chemical reactivity and physical properties to the molecule.

The molecular weight of **3-Fluoro-5-iodopyridine** is approximately 222.99 g/mol.^{[2][3][4]} The presence of both fluorine and iodine atoms allows for selective functionalization through various cross-coupling reactions, making it a valuable building block in the synthesis of more complex molecules.

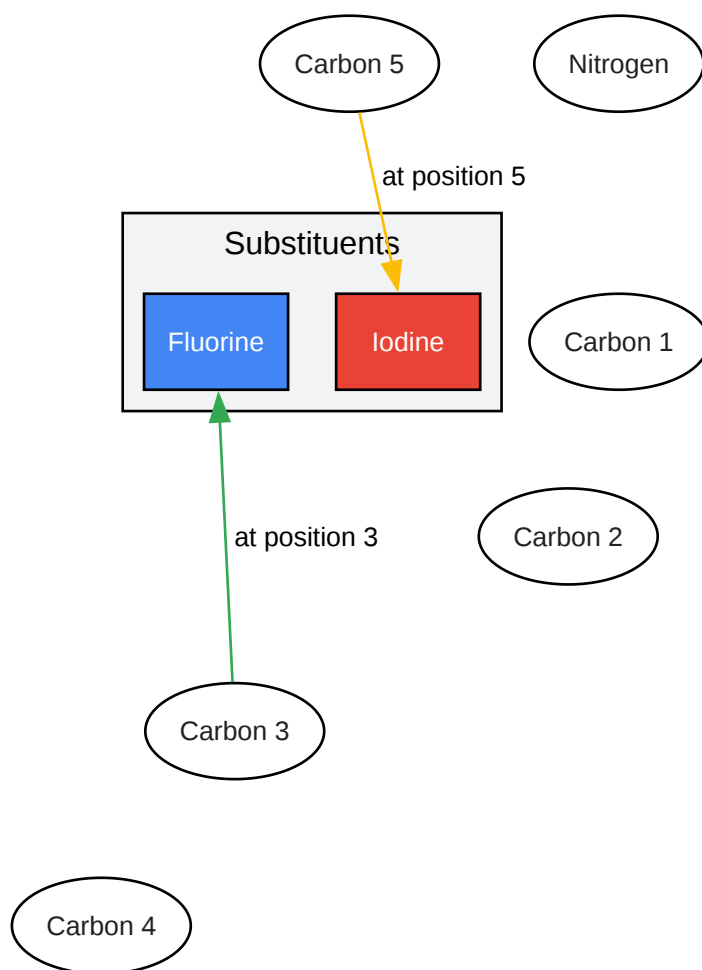
Quantitative Data Summary

The key physicochemical properties of **3-Fluoro-5-iodopyridine** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₅ H ₃ FIN[1][2][3][4]
Molecular Weight	222.99 g/mol [2][3][4]
CAS Number	757950-13-3[1][2][3][4]
Density	2.046 g/cm ³ [1]
Boiling Point	196.2 °C at 760 mmHg[1]
Flash Point	72.5 °C[1]
Refractive Index	1.599[1]

Logical Relationship of Molecular Components

The structural arrangement of **3-Fluoro-5-iodopyridine** is fundamental to its chemical behavior. The following diagram illustrates the connectivity of the constituent atoms and functional groups.



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Caption: Molecular component relationship in **3-Fluoro-5-iodopyridine**.

This document is intended for informational purposes for a technical audience. For experimental use, please refer to a comprehensive Material Safety Data Sheet (MSDS) and follow appropriate laboratory safety protocols.

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References

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